Spectroscopic Characterization of Methyl 4-(4-cyanophenyl)-2-fluorobenzoate: A Technical Guide

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Compound of Interest

Compound Name:	*Methyl 4-(4-cyanophenyl)-2-fluorobenzoate*
CAS No.:	*1365272-59-8*
Cat. No.:	*B578246*

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Introduction

Methyl 4-(4-cyanophenyl)-2-fluorobenzoate, a biaryl compound featuring a fluorinated benzoic acid ester and a cyanophenyl moiety, represents a scaffold of significant interest in medicinal chemistry and materials science. The precise elucidation of its molecular structure is paramount for understanding its chemical reactivity, pharmacokinetic properties, and potential applications. This technical guide provides a comprehensive overview of the spectroscopic data for this compound, offering insights for researchers, scientists, and drug development professionals.

It is important to note that while this guide provides a detailed analysis, the spectroscopic data presented herein is predictive, based on the analysis of structurally similar compounds, due to the current lack of publicly available, experimentally verified spectra for **Methyl 4-(4-cyanophenyl)-2-fluorobenzoate** (CAS 1365272-59-8). The interpretations are grounded in

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established principles of spectroscopic analysis and data from analogous structures to ensure the highest possible accuracy.

Molecular Structure and Key Features

The structure of **Methyl 4-(4-cyanophenyl)-2-fluorobenzoate** incorporates several key functional groups that dictate its spectroscopic signature: a methyl ester, a fluoro-substituted aromatic ring, a biphenyl linkage, and a nitrile group. Understanding the electronic environment of each component is crucial for interpreting the resulting spectra.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the carbon-hydrogen framework of a molecule. For **Methyl 4-(4-cyanophenyl)-2-fluorobenzoate**, ^{1}H, ^{13}C, and ^{19}F NMR are all highly informative.

Predicted ^{1}H NMR Spectrum

The ^{1}H NMR spectrum is expected to show distinct signals for the aromatic protons and the methyl ester protons. The chemical shifts are influenced by the electron-withdrawing effects of the fluorine, ester, and cyano groups, as well as the anisotropic effects of the aromatic rings.

Table 1: Predicted ^{1}H NMR Data for **Methyl 4-(4-cyanophenyl)-2-fluorobenzoate** (in $CDCl_3$)

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Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment	Rationale for Prediction
~8.0 - 8.2	Doublet	2H	H-2', H-6'	Protons on the cyanophenyl ring, deshielded by the cyano group.
~7.7 - 7.9	Doublet	2H	H-3', H-5'	Protons on the cyanophenyl ring, coupled to H-2' and H-6'.
~7.5 - 7.7	Multiplet	2H	H-3, H-5	Protons on the fluorinated ring, influenced by the fluorine and the biphenyl linkage.
~7.2 - 7.4	Triplet	1H	H-6	Proton ortho to the fluorine, showing coupling to both fluorine and the adjacent proton.
~3.9	Singlet	3H	-OCH_3	Methyl ester protons.

Causality in Proton Chemical Shifts:

- The protons on the cyanophenyl ring (H-2', H-6', H-3', H-5') are expected to be downfield due to the strong electron-withdrawing nature of the nitrile group.
- The fluorine atom on the other ring will cause a downfield shift for the adjacent protons (H-3 and H-6), with the effect being more pronounced for the ortho proton.
- The methyl ester protons will appear as a sharp singlet, typically around 3.9 ppm.

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Predicted ^{13}C NMR Spectrum

The ^{13}C NMR spectrum will provide information on all the carbon atoms in the molecule. The chemical shifts will be influenced by the electronegativity of the attached atoms (F, O, N) and the resonance effects within the aromatic system.

Table 2: Predicted ^{13}C NMR Data for **Methyl 4-(4-cyanophenyl)-2-fluorobenzoate** (in $CDCl_3$)

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Chemical Shift (δ, ppm)	Assignment	Rationale for Prediction
~165	C=O	Carbonyl carbon of the ester group.
~160 (d, $^{1}JCF \approx 250$ Hz)	C-2	Carbon directly attached to fluorine, showing a large one-bond coupling constant.
~145	C-4'	Quaternary carbon of the cyanophenyl ring attached to the other ring.
~138	C-1'	Quaternary carbon of the cyanophenyl ring.
~132	C-3', C-5'	Carbons on the cyanophenyl ring.
~131	C-6	Carbon on the fluorinated ring.
~129	C-2', C-6'	Carbons on the cyanophenyl ring.
~125	C-4	Quaternary carbon on the fluorinated ring.
~124	C-5	Carbon on the fluorinated ring.
~118	-C≡N	Nitrile carbon.
~116 (d, $^{2}JCF \approx 22$ Hz)	C-1	Quaternary carbon of the fluorinated ring, showing a two-bond coupling to fluorine.
~115 (d, $^{2}JCF \approx 25$ Hz)	C-3	Carbon on the fluorinated ring, showing a two-bond coupling to fluorine.
~52	-OCH_3	Methyl ester carbon.

Expertise in ^{13}C NMR Interpretation:

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- The carbon attached to the fluorine (C-2) will exhibit a large one-bond C-F coupling constant (^1JCF), which is a definitive indicator of its position.
- Other carbons in the fluorinated ring will show smaller, two- and three-bond couplings to the fluorine atom.
- The nitrile carbon (-C≡N) has a characteristic chemical shift in the 115-120 ppm range.

Predicted ^{19}F NMR Spectrum

The ^{19}F NMR spectrum will show a single resonance for the fluorine atom. Its chemical shift will be indicative of its electronic environment.

Table 3: Predicted ^{19}F NMR Data for **Methyl 4-(4-cyanophenyl)-2-fluorobenzoate**

Chemical Shift (δ, ppm)	Multiplicity	Rationale for Prediction
~ -110 to -120	Multiplet	The chemical shift is typical for a fluorine atom on an aromatic ring. The multiplicity will arise from coupling to the ortho and meta protons.

Experimental Protocol for NMR Data Acquisition

A self-validating system for NMR data acquisition ensures reproducibility and accuracy.

- Sample Preparation:
  - Dissolve 5-10 mg of **Methyl 4-(4-cyanophenyl)-2-fluorobenzoate** in ~0.6 mL of deuterated chloroform ($CDCl_3$).
  - Add a small amount of tetramethylsilane (TMS) as an internal standard (0 ppm).
  - Filter the solution into a 5 mm NMR tube.
- Instrument Setup:

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- Use a high-field NMR spectrometer (e.g., 400 MHz or higher) for better resolution.
- Tune and shim the probe for the specific sample.

- ^{1}H NMR Acquisition:
  - Acquire a standard one-dimensional ^{1}H spectrum with a 90° pulse angle.
  - Set the spectral width to cover the range of -1 to 10 ppm.
  - Use a sufficient number of scans to achieve a good signal-to-noise ratio (typically 16 or 32 scans).
- ^{13}C NMR Acquisition:
  - Acquire a proton-decoupled ^{13}C spectrum.
  - Set the spectral width to cover the range of 0 to 200 ppm.
  - A larger number of scans will be required due to the low natural abundance of ^{13}C (typically 1024 or more).
- ^{19}F NMR Acquisition:
  - Acquire a proton-decoupled ^{19}F spectrum.
  - Set the spectral width to cover the expected range for aromatic fluorine compounds.
- Data Processing:
  - Apply Fourier transformation, phase correction, and baseline correction to the acquired free induction decays (FIDs).
  - Reference the spectra to the TMS signal (for ^{1}H and ^{13}C) or an appropriate fluorine standard.

Mass Spectrometry (MS)

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Mass spectrometry provides information about the molecular weight and fragmentation pattern of the molecule, confirming its elemental composition and structural features.

Table 4: Predicted Mass Spectrometry Data for **Methyl 4-(4-cyanophenyl)-2-fluorobenzoate**

m/z	Ion	Rationale for Prediction
255.07	$[M]^+$	Molecular ion peak corresponding to the molecular weight of $C_{15}H_{10}FNO_2$.
224.06	$[M - OCH_3]^+$	Loss of the methoxy radical from the ester group.
196.07	$[M - COOCH_3]^+$	Loss of the carbomethoxy group.
179.07	$[C_{13}H_9N]^+$	Fragment corresponding to the 4-biphenylcarbonitrile cation.
152.04	$[C_{12}H_8]^+$	Biphenylene fragment.
102.02	$[C_7H_4N]^+$	Cyanophenyl fragment.

Trustworthiness in Fragmentation Analysis:

- The molecular ion peak at m/z 255.07 would be a key indicator of the compound's identity.
- The loss of the methoxy and carbomethoxy groups are characteristic fragmentation pathways for methyl esters.
- The presence of fragments corresponding to the biphenylcarbonitrile and cyanophenyl moieties would provide strong evidence for the overall structure.

Experimental Protocol for Mass Spectrometry

- Sample Introduction:
  - Introduce the sample into the mass spectrometer via a suitable method, such as direct infusion or through a gas chromatograph (GC-MS) or liquid chromatograph (LC-MS).

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- Ionization:
  - Use a standard ionization technique like Electron Ionization (EI) for GC-MS or Electrospray Ionization (ESI) for LC-MS.
- Mass Analysis:
  - Analyze the ions using a mass analyzer such as a quadrupole, time-of-flight (TOF), or Orbitrap.
- Data Acquisition:
  - Acquire the mass spectrum over a suitable m/z range (e.g., 50-500).

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule based on their characteristic vibrational frequencies.

Table 5: Predicted Infrared (IR) Absorption Frequencies for **Methyl 4-(4-cyanophenyl)-2-fluorobenzoate**

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Wavenumber (cm^{-1})	Vibration	Rationale for Prediction
~3100-3000	C-H stretch (aromatic)	Characteristic for C-H bonds on an aromatic ring.
~2950	C-H stretch (aliphatic)	C-H stretching of the methyl group.
~2230	C≡N stretch	Strong and sharp absorption characteristic of a nitrile group.
~1725	C=O stretch	Strong absorption for the carbonyl group of the ester.
~1600, ~1500	C=C stretch (aromatic)	Characteristic skeletal vibrations of the aromatic rings.
~1250	C-O stretch (ester)	Asymmetric C-O stretching of the ester.
~1100	C-F stretch	Characteristic absorption for an aryl-fluoride bond.
~840	C-H out-of-plane bend	Bending vibration indicative of 1,4-disubstitution on the cyanophenyl ring.

Authoritative Grounding in IR Interpretation:

- The sharp, strong peak around 2230 cm^{-1} is a definitive indicator of the nitrile functional group[1].
- The strong carbonyl absorption around 1725 cm^{-1} confirms the presence of the ester.
- The pattern of C-H out-of-plane bending vibrations in the 900-650 cm^{-1} region can provide information about the substitution pattern of the aromatic rings[2].

Experimental Protocol for IR Spectroscopy

- Sample Preparation:

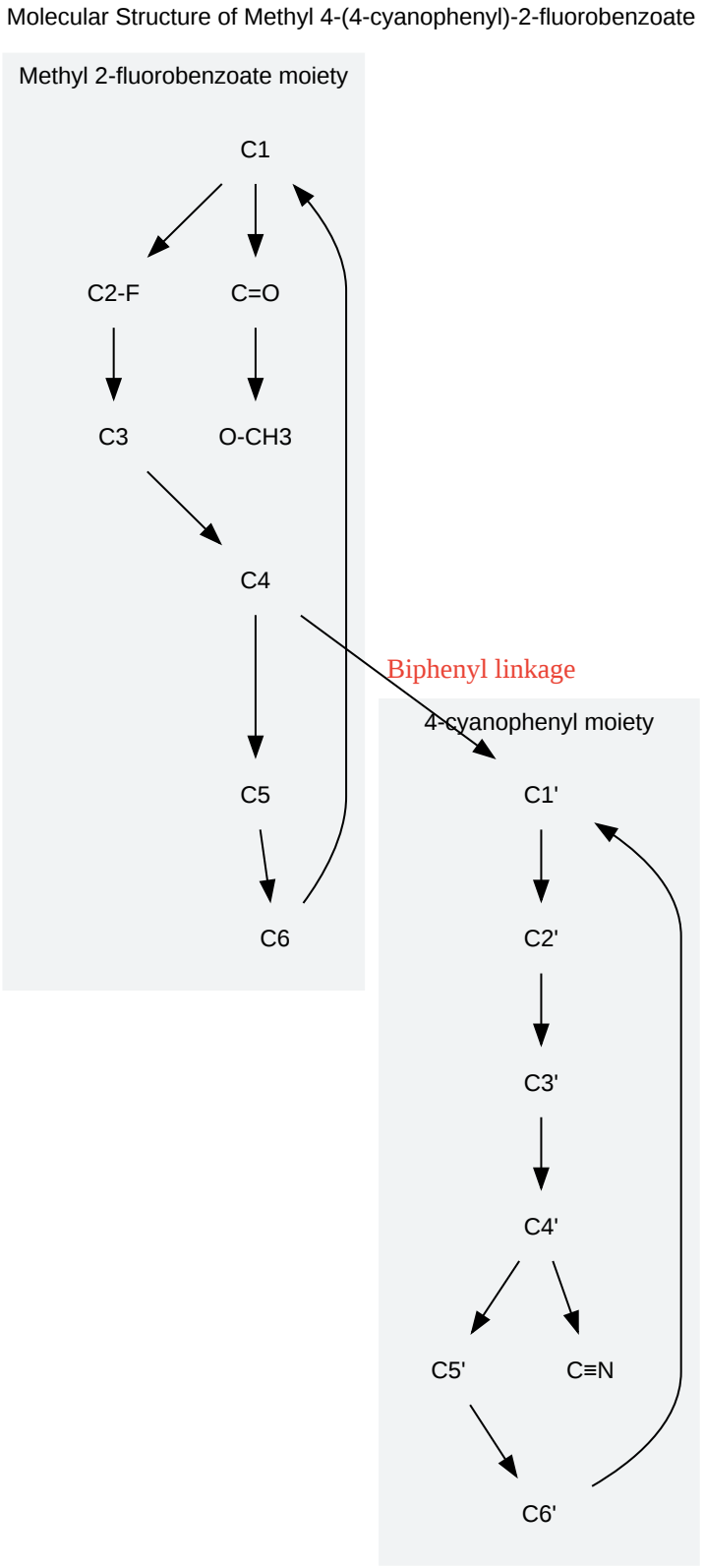
- For a solid sample, prepare a KBr pellet by mixing a small amount of the compound with dry potassium bromide and pressing it into a transparent disk.
- Alternatively, use an Attenuated Total Reflectance (ATR) accessory, which requires minimal sample preparation.

- Data Acquisition:
  - Place the sample in an FTIR spectrometer.
  - Acquire the spectrum over the range of 4000-400 cm^{-1}.
  - Collect a background spectrum of the empty sample holder or KBr pellet to subtract from the sample spectrum.

Visualization of Key Structural and Spectroscopic Relationships

The following diagrams illustrate the molecular structure and the logical workflow for its spectroscopic analysis.

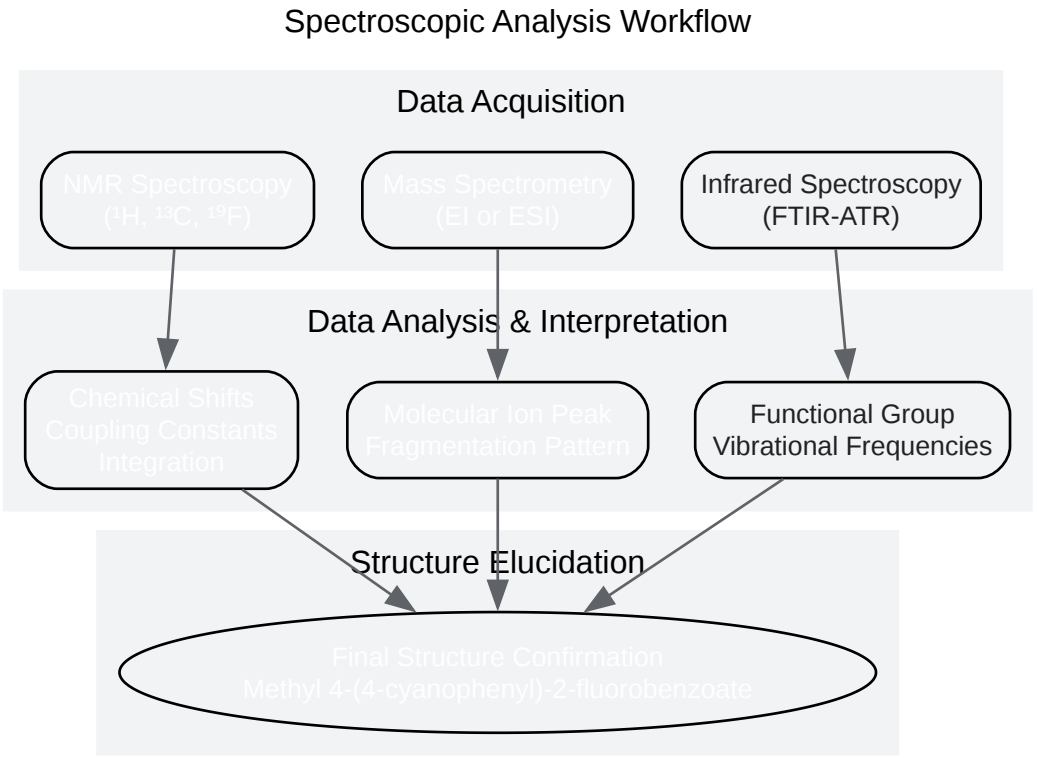
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Caption: Molecular structure highlighting the key moieties.

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Caption: Workflow for spectroscopic structure elucidation.

Conclusion

This technical guide provides a detailed predictive analysis of the spectroscopic data for **Methyl 4-(4-cyanophenyl)-2-fluorobenzoate**. By leveraging data from analogous structures and fundamental spectroscopic principles, we have outlined the expected ^{1}H, ^{13}C, and ^{19}F NMR, mass spectrometry, and infrared spectroscopy features. The provided protocols offer a framework for the reliable acquisition of experimental data. It is anticipated that this guide will serve as a valuable resource for researchers in the synthesis, characterization, and application of this and related compounds. The acquisition and publication of experimental data for this specific molecule are encouraged to validate and refine the predictions made herein.

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